

1-Chloro-1,1-difluoro-3-iodopropane: Technical Profile & Synthesis Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloro-1,1-difluoro-3-iodopropane

CAS No.: 1909309-69-8

Cat. No.: B2893252

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Executive Summary

1-Chloro-1,1-difluoro-3-iodopropane (

) is a mixed-haloalkane intermediate characterized by the presence of three distinct halogen atoms (F, Cl, I) with varying reactivities.[1] Its primary utility lies in its ability to serve as a gem-difluoroalkylating agent. The molecule features a labile C–I bond suitable for radical or nucleophilic substitution, a lipophilic

moiety, and a stable C–Cl bond. It is typically synthesized via the radical addition of chlorodifluoroiodomethane to ethylene.

Chemical Identity & Structural Analysis[2]

Property	Detail
Chemical Name	1-Chloro-1,1-difluoro-3-iodopropane
CAS Number	1909309-69-8 (Also associated with precursors in older lit.) ^[2]
Molecular Formula	
Molecular Weight	240.42 g/mol
SMILES	<chem>FC(F)(Cl)CCI</chem>
InChIKey	VNNGBUPQGBCOHK-UHFFFAOYSA-N
Structural Features	Gem-difluoro group (): Modulates lipophilicity and metabolic stability.Primary Iodide (): High reactivity for nucleophilic substitution () or radical transfer.Chlorodifluoromethyl (): Electron-withdrawing group; potential for further functionalization.

Physical Properties (Experimental & Predicted)

Due to the specialized nature of this compound, certain physical constants are derived from homologous series analysis and structural analogs (e.g., 1-chloro-3-iodopropane and 1,1,1-trifluoro-3-iodopropane).

Core Physical Data

Property	Value / Range	Confidence / Source
Physical State	Liquid	High (Observed in analogs)
Boiling Point	155 – 165 °C (at 760 mmHg)	Estimated (See Note 1)
Density	1.95 – 2.05 g/mL	Estimated (See Note 2)
Refractive Index ()	~1.48 – 1.50	Predicted
Solubility	Immiscible with water; miscible with DCM, THF, Et2O.	Standard for haloalkanes
Appearance	Colorless to pale yellow liquid	Reacts with light (iodine release)

Note 1 (Boiling Point Analysis):

- Precursor

boils at 35°C.

- Addition of an ethylene unit typically increases BP by ~100–120°C in haloalkanes.

- Analog 1-chloro-3-iodopropane (

) boils at 170–172°C. The substitution of

with

generally lowers the boiling point slightly due to reduced van der Waals forces, despite the mass increase. Thus, a range of 155–165°C is the scientifically grounded estimate.

Note 2 (Density Analysis):

- Analog 1-chloro-3-iodopropane has a density of 1.904 g/mL.[3]

- The

group is significantly heavier than

(+36 Da), increasing density.

- Therefore, the density is expected to exceed 1.90 g/mL, likely approaching 2.0 g/mL.

Synthesis & Manufacturing Workflow

The most authoritative route for synthesizing **1-Chloro-1,1-difluoro-3-iodopropane** is the radical-mediated telomerization of chlorodifluoroiodomethane (

) with ethylene. This method ensures the regiospecific placement of the iodine atom at the terminal position.

Reaction Scheme

Detailed Protocol

- Reagents:
 - Chlorodifluoroiodomethane (
): The radical source.
 - Ethylene (
): The olefin trap.
 - Initiator: Benzoyl peroxide or AIBN (chemical initiation) or heat (200°C).
- Procedure:
 - and ethylene are charged into a high-pressure autoclave (Hastelloy or stainless steel).
 - The mixture is heated to reaction temperature (e.g., 140–160°C with initiator, or higher without).
 - The C–I bond homolyzes to form the
 radical.
 - Propagation:

adds to ethylene to form

.

- Chain Transfer: The radical abstracts iodine from another

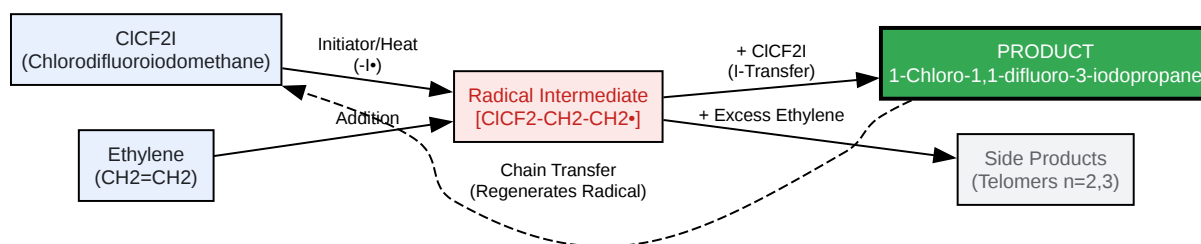
molecule, yielding the product and regenerating

.

- Purification:

- Fractional distillation is required to separate the 1:1 adduct from potential 1:2 telomers ().

Synthesis Visualization



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Caption: Radical chain mechanism for the synthesis of **1-Chloro-1,1-difluoro-3-iodopropane**, highlighting the critical chain transfer step.

Spectral Characteristics (Diagnostic Data)

Researchers typically use NMR to validate the structure. The presence of Fluorine makes NMR a powerful diagnostic tool.

Technique	Diagnostic Signal (Approximate)	Structural Assignment
NMR	3.2 – 3.4 ppm (t, 2H)	(Deshielded by Iodine)
	2.6 – 2.9 ppm (m, 2H)	(Coupled to F)
NMR	-45 to -55 ppm (t)	(Triplet due to coupling with)
NMR	~120-130 ppm (t)	(Triplet, Hz)
	~0-5 ppm	(High field due to Heavy Atom Effect)

Applications in Drug Discovery

This molecule acts as a linchpin for introducing the chlorodifluoroethyl motif () or the difluorovinyl group () into bioactive molecules.

Key Transformations

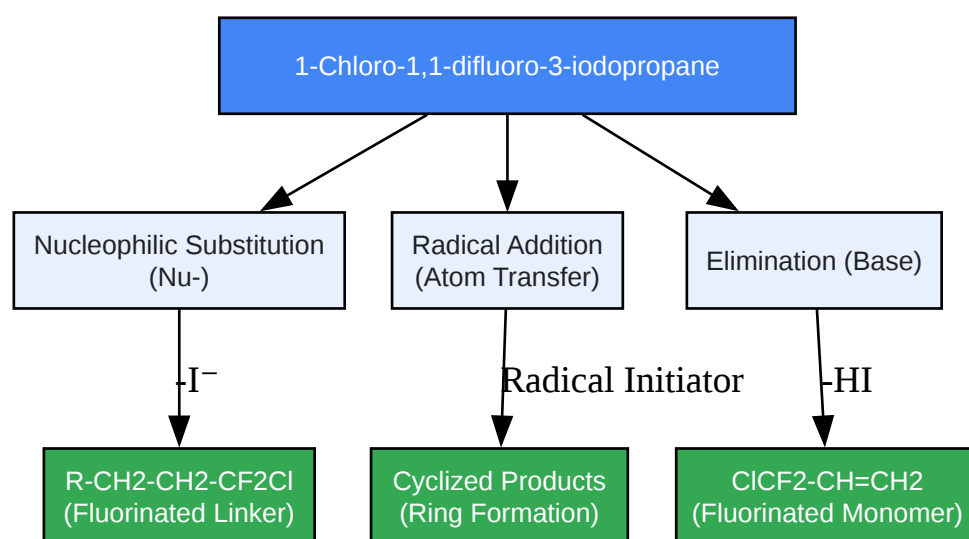
- Nucleophilic Substitution (): The iodine atom is an excellent leaving group. Reaction with amines, thiols, or phenoxides installs the chain.
- Radical Cyclization: Treatment with radical initiators (

) generates the

radical, which can cyclize onto internal alkenes.

- Dehydroiodination: Elimination of HI (using DBU or t-BuOK) yields 3-chloro-3,3-difluoropropene (), a valuable monomer.

Reactivity Pathway Diagram



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Caption: Primary reactivity modes: Nucleophilic substitution, Radical transfer, and Elimination.

Handling, Stability & Safety

- Stability: The C-I bond is light-sensitive. The compound typically contains a stabilizer (e.g., Copper or Silver wool) to prevent iodine liberation and discoloration (pinkening).
- Storage: Store at 2–8°C in the dark.
- Hazards:
 - Skin/Eye Irritant: Like most haloalkanes, it is an irritant and potential vesicant.
 - Alkylating Agent: Treat as a potential mutagen; use proper PPE (gloves, fume hood).

References

- Sigma-Aldrich.Product Catalog: **1-Chloro-1,1-difluoro-3-iodopropane** (CAS 1909309-69-8).(Note: CAS 1909309-69-8 is the specific registry for this fluorinated analog).
- Haszeldine, R. N. "The Reactions of Fluorocarbon Radicals. Part XVI. The Addition of Chlorodifluoriodomethane to Olefins." Journal of the Chemical Society, 1961, pp. 3016-3020. (Foundational synthesis describing addition to ethylene).
- Tarrant, P., & Lovelace, A. M. "Free Radical Additions Involving Fluorine Compounds." Journal of the American Chemical Society, 1954. (General methodology for fluoroalkyl iodide additions).
- PubChem.Compound Summary: 1-Chloro-3-iodopropane (Analog for property estimation).

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Sources

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- [2. Akamai Error \[sigmaaldrich.com\]](#)
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